

An In-depth Technical Guide to Dimethyl 5-iodoisophthalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl 5-iodoisophthalate

Cat. No.: B057504

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and applications of **Dimethyl 5-iodoisophthalate**, a key building block in modern organic and medicinal chemistry.

Chemical and Physical Properties

Dimethyl 5-iodoisophthalate is a white to light yellow crystalline solid. It is characterized by the presence of an iodo group and two methyl ester functionalities on a benzene ring. This substitution pattern makes it a versatile intermediate for introducing the isophthalate moiety and for further functionalization via reactions involving the iodine atom.

Table 1: General and Chemical Properties

Property	Value	Source
CAS Number	51839-15-7	[1][2][3][4][5]
Molecular Formula	C ₁₀ H ₉ IO ₄	[1][2][3][4][5]
Molecular Weight	320.08 g/mol	[1][2][3][5]
IUPAC Name	dimethyl 5-iodobenzene-1,3-dicarboxylate	[2]
Synonyms	5-Iodoisophthalic acid dimethyl ester, Dimethyl 5-iodobenzene-1,3-dicarboxylate	[1][5]
Appearance	White to light yellow powder to crystal	
Purity	>98.0% (GC)	

Table 2: Physical and Spectroscopic Properties

Property	Value	Source
Melting Point	102.0 to 106.0 °C	[4]
Boiling Point	160 °C at 1 mm Hg	[4][6]
Density	1.708 ± 0.06 g/cm ³ (Predicted)	[4][6]
Solubility	Chloroform (Slightly), Methanol (Slightly, Heated)	[4][6]
¹ H NMR (400 MHz, CDCl ₃) δ	8.62 (t, J = 1.4 Hz, 1H), 8.53 (s, 2H, J = 1.4 Hz), 3.94 (s, 6H)	[4][7]
¹³ C NMR (100 MHz, CDCl ₃) δ	165.2 (2C), 142.9 (2C), 132.6 (2C), 130.2, 93.8, 53.1 (2C)	[4][7]
Mass Spectrum (EI) m/z	320 (M ⁺)	[4][7]
HRMS (EI) for C ₁₀ H ₉ IO ₄	Calculated: 319.9546, Found: 319.9553	[4][7]

Table 3: Crystallographic Data

Parameter	Value	Source
Crystal System	Orthorhombic	[2]
Space Group	P n a 2 ₁	[2]
Unit Cell Dimensions	a = 7.7483 Å, b = 19.3451 Å, c = 7.2338 Å	[2]
Angles	α = 90°, β = 90°, γ = 90°	[2]

Experimental Protocols

The synthesis of **Dimethyl 5-iodoisophthalate** is most commonly achieved through a diazotization-iodination reaction starting from Dimethyl 5-aminoisophthalate.[4][7][8]

Synthesis of Dimethyl 5-iodoisophthalate

Materials:

- Dimethyl 5-aminoisophthalate
- 2 M Hydrochloric acid
- Sodium nitrite (NaNO₂)
- Potassium iodide (KI)
- Dichloromethane (CH₂Cl₂)
- Ethyl acetate
- Saturated brine solution
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Hexanes

Procedure:

- Under an argon atmosphere, add Dimethyl 5-aminoisophthalate (6.27 g, 30.0 mmol) to 39 mL of 2 M hydrochloric acid pre-cooled in an ice bath.
- Stir the reaction mixture at 0 °C or lower for several minutes.
- Slowly add a pre-cooled aqueous solution of sodium nitrite (2.52 g, 36.5 mmol in 21.6 mL of water) dropwise to the reaction mixture.
- Add 30 mL of dichloromethane and continue stirring for 5 hours as the reaction mixture is brought to room temperature.
- Cool the mixture in an ice bath and slowly add an aqueous solution of potassium iodide (7.47 g, 45.0 mmol in 70 mL of water) dropwise.
- Stir the resulting mixture at room temperature for 12 hours.
- Extract the aqueous layer with ethyl acetate.
- Wash the combined organic layers with saturated brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Purify the crude product by silica gel column chromatography using hexanes as the eluent to yield **Dimethyl 5-iodoisophthalate**.

Applications in Research and Development

Dimethyl 5-iodoisophthalate serves as a crucial intermediate in the synthesis of a variety of compounds, particularly in the pharmaceutical and agrochemical industries.^[1] Its utility stems from the presence of multiple reactive sites that allow for diverse chemical transformations.

- **Precursor for Radiolabeling:** It is used in the synthesis of succinimidyl 3-iodobenzoate (SIB), which can be complexed with DOTA as a prosthetic group for multi-modal labeling. This application is significant for enhancing the tumor uptake of radiolabelled monoclonal antibodies (mAbs), thereby improving the efficacy of cancer imaging and therapy.^{[4][6]}

- Building Block for Novel Pharmaceuticals: The unique structure of **Dimethyl 5-iodoisophthalate** makes it a valuable starting material for the development of new therapeutic agents, especially in oncology.[6]
- Proteomics Research: It is described as a dicarboxyl iodobenzene compound for use in proteomics research.[5]

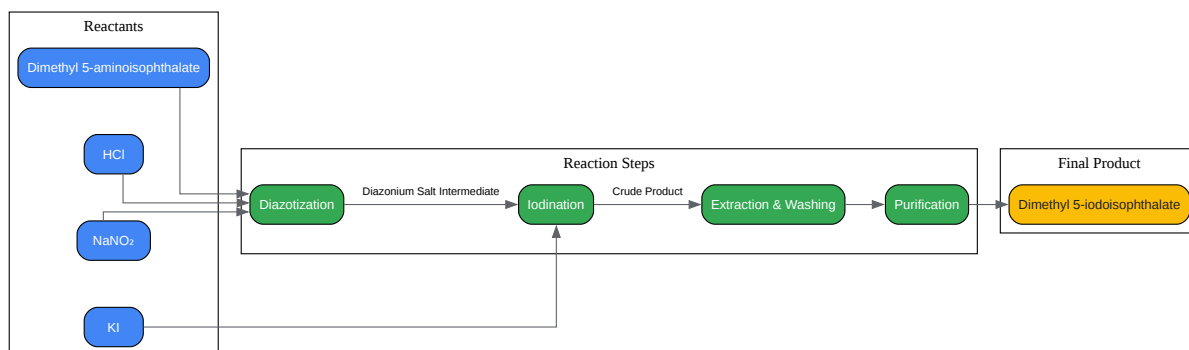
Safety and Handling

Dimethyl 5-iodoisophthalate is classified as an irritant.[6] It is important to handle this compound with appropriate safety precautions.

- Hazard Statements: Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[2]
- Precautionary Measures: Use only in a well-ventilated area and avoid breathing dust. Wear protective gloves, protective clothing, eye protection, and face protection. Wash thoroughly after handling.[1]

Visualizations

Logical Workflow for the Synthesis of Dimethyl 5-iodoisophthalate



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Dimethyl 5-iodoisophthalate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Dimethyl 5-iodoisophthalate | C₁₀H₉IO₄ | CID 2758568 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. dimethyl 5-iodoisophthalate AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. DIMETHYL 5-ODOISOPHTHALATE CAS#: 51839-15-7 [m.chemicalbook.com]

- 5. scbt.com [scbt.com]
- 6. lookchem.com [lookchem.com]
- 7. rsc.org [rsc.org]
- 8. Crystal structures of dimethyl 5-iodoisophthalate and dimethyl 5-ethynylisophthalate - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethyl 5-iodoisophthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057504#what-are-the-properties-of-dimethyl-5-iodoisophthalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com